

1,2,3-Butanetriol: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: 1,2,3-Butanetriol

Cat. No.: B1208628

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and disposal guidelines for **1,2,3-Butanetriol** (CAS No. 4435-50-1). The information is compiled to meet the needs of laboratory and research professionals, with a focus on presenting clear, actionable information to ensure a safe working environment.

Chemical and Physical Properties

1,2,3-Butanetriol is a triol, a type of alcohol containing three hydroxyl groups.^[1] It is a stable compound under normal laboratory and storage conditions.^[2] The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₀ O ₃	[1][2][3]
Molecular Weight	106.12 g/mol	[1][2][3]
CAS Number	4435-50-1	[2][3][4]
Appearance	Colorless to Light orange to Yellow clear liquid	
Melting Point	117°C (lit.)	[3]
Boiling Point	175°C at 27 mmHg (lit.)	[4]
Flash Point	46°C (lit.)	[4]
Refractive Index	1.4670 to 1.4730	[2]

Hazard Identification and Classification

1,2,3-Butanetriol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Serious eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source:[1][3][4]

Signal Word: Warning[3][4]

Safety and Handling Protocols

Proper handling of **1,2,3-Butanetriol** is crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1,2,3-Butanetriol**:

PPE Type	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3] [4]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with gloves that have been inspected prior to use.	[3] [4]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[3] [4]

Safe Handling Practices

- Handle in a well-ventilated place.[\[3\]](#)[\[4\]](#)
- Wear suitable protective clothing.[\[3\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[4\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)[\[4\]](#)
- Use non-sparking tools.[\[3\]](#)[\[4\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[3\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)

Storage Conditions

- Store in a tightly closed container.[\[3\]](#)[\[4\]](#)
- Keep the container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[3\]](#)
- Store locked up.[\[4\]](#)

Emergency Procedures

First Aid Measures

The following table outlines the recommended first aid procedures in case of exposure.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.	[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[3]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
[4]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[3][4]

Accidental Release Measures

- Personal Precautions: Avoid dust formation, breathing vapors, mist, or gas, and contact with skin and eyes. Use personal protective equipment.[3][4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. Discharge into the environment must be avoided.[3][4]
- Methods for Cleaning Up: Collect and arrange for disposal. Keep in suitable, closed containers for disposal. Remove all sources of ignition and use spark-proof tools.[3][4]

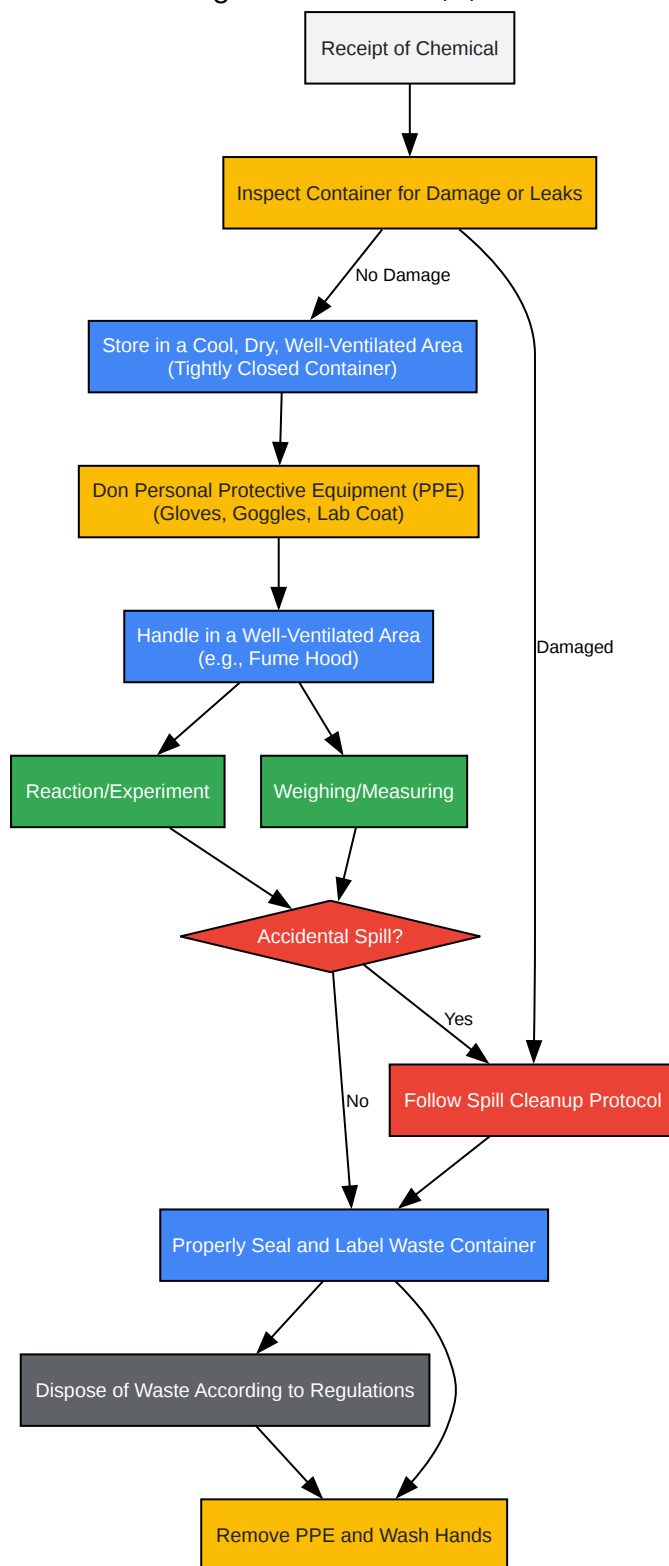
Disposal Guidelines

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[3][4] All waste must be handled in accordance with local, state, and federal regulations.[5]

Visualized Workflows

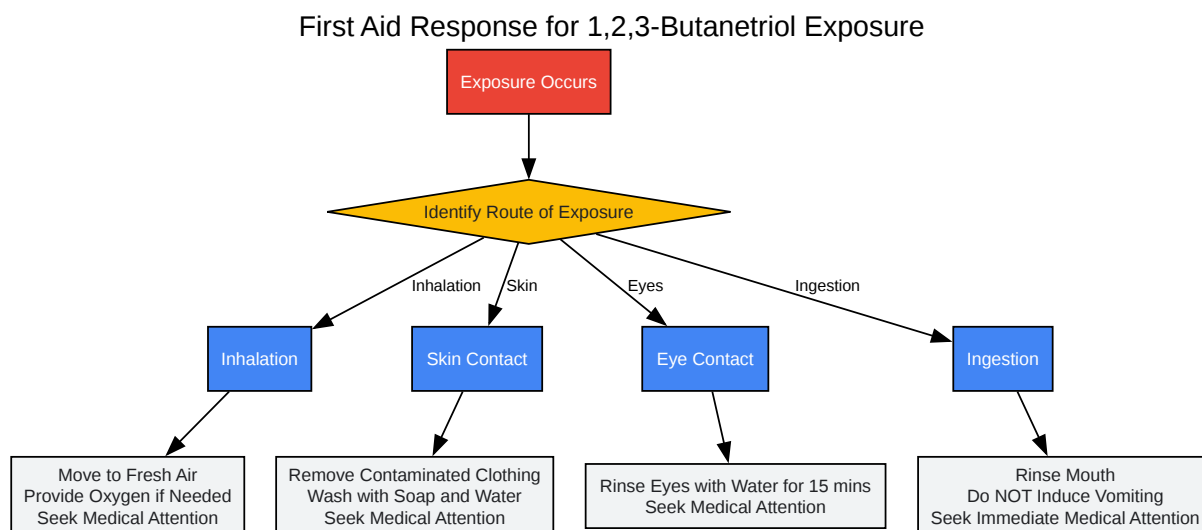
The following diagrams illustrate key safety and handling workflows for **1,2,3-Butanetriol**.

Safe Handling Workflow for 1,2,3-Butanetriol



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Caption: A flowchart illustrating the safe handling workflow for **1,2,3-Butanetriol**.



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Caption: A decision-making flowchart for first aid response to **1,2,3-Butanetriol** exposure.

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